

CAS Registry Number for Reactive Red 24:1.

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Compound of Interest

Compound Name: *Reactive red 24:1*

Cat. No.: *B1604529*

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An In-depth Technical Guide to C.I. **Reactive Red 24:1**

This technical guide provides a comprehensive overview of C.I. **Reactive Red 24:1**, a monoazo reactive dye. The information is tailored for researchers, scientists, and professionals in drug development who may utilize dyes for various analytical and experimental purposes. This document covers its chemical identity, properties, synthesis, and relevant experimental protocols.

Chemical Identifier

- Compound Name: C.I. **Reactive Red 24:1**
- CAS Registry Number: 72829-25-5^[1]^[2]
- C.I. Name: 18208:1^[1]
- Molecular Structure Class: Single Azo^[1]

It is important to distinguish **Reactive Red 24:1** from Reactive Red 24, which has a different CAS Registry Number (70210-20-7) and a slightly different chemical structure.^[3]^[4]

Physicochemical and Technical Data

The properties of C.I. **Reactive Red 24:1** are summarized below. These properties are crucial for understanding its behavior in various applications, from dyeing processes to analytical studies.

Table 1: Chemical and Physical Properties of C.I. Reactive Red 24:1

Property	Value	Reference
Molecular Formula	C ₂₇ H ₁₉ ClN ₇ Na ₃ O ₁₀ S ₃	[1]
Molecular Weight	802.10 g/mol	[1]
Appearance	Blu-ray red powder	[1]
Synonyms	Cibacron Red P-B, Basacid Red 495, Cibacron Red P-BN	[1]

Table 2: Fastness Properties on Cellulose

Property	Rating	Reference
Light Fastness	3-4	[1]
Oxygen Bleaching	4-5	[1]
Perspiration Fastness	4-5	[1]
Soaping (Fading)	4-5	[1]
Soaping (Stain)	4-5	[1]

Experimental Protocols & Methodologies

This section details the manufacturing process and key experimental procedures involving **Reactive Red 24:1**.

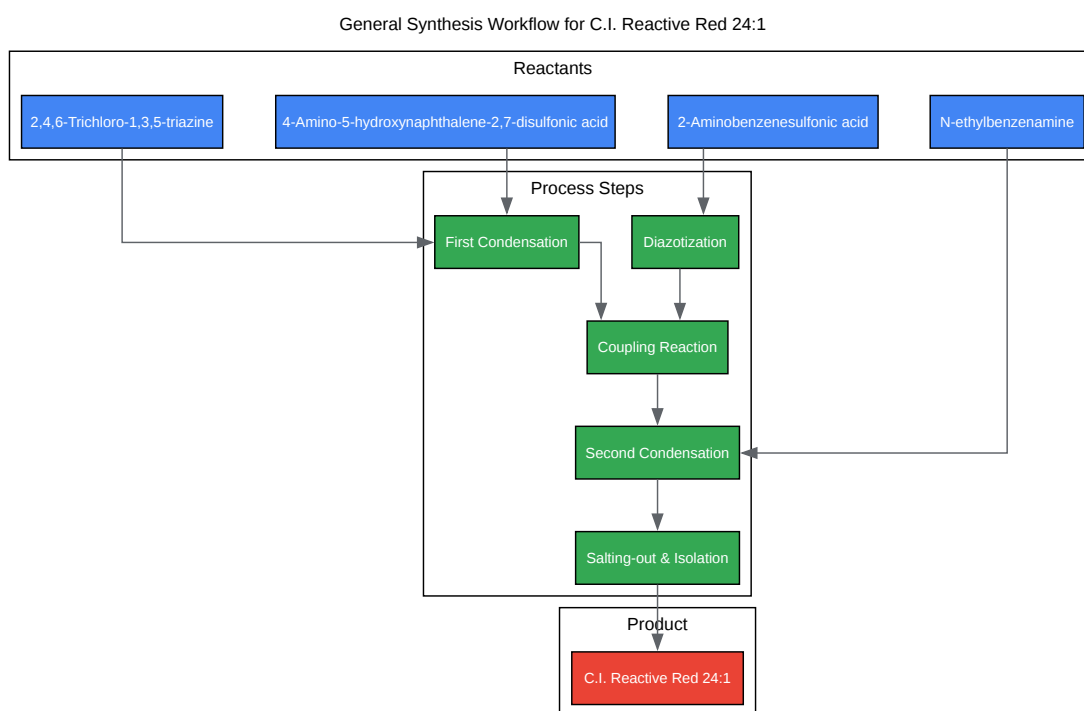
General Manufacturing Method

The synthesis of C.I. **Reactive Red 24:1** is a multi-step process involving condensation and coupling reactions.[1]

Protocol:

- First Condensation: 2,4,6-Trichloro-1,3,5-triazine is condensed with 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid.

- Diazotization: 2-Aminobenzenesulfonic acid is diazotized.
- Coupling: The diazotized 2-Aminobenzenesulfonic acid is coupled with the condensation product from step 1.
- Second Condensation: The product from the coupling reaction is then condensed with N-ethylbenzenamine.
- Isolation: The final product is isolated via salting-out.



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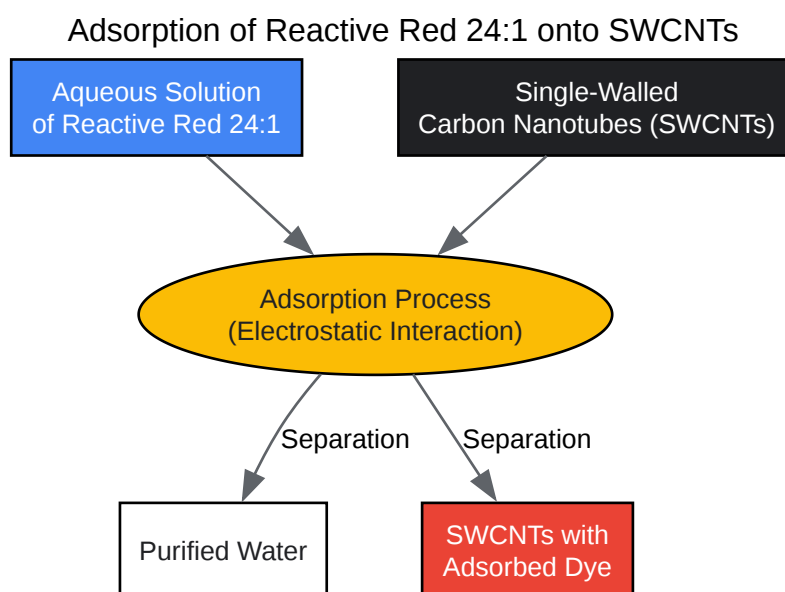
Caption: General Synthesis Workflow for C.I. **Reactive Red 24:1**.

Adsorption for Dye Separation

Reactive Red 24:1 can be removed from aqueous solutions through adsorption onto single-walled carbon nanotubes (SWCNTs), a process driven by electrostatic interactions.[5] This is relevant for wastewater treatment and purification protocols.

Protocol:

- Preparation: Prepare an aqueous solution of **Reactive Red 24:1**.
- Adsorption: Introduce SWCNTs to the dye solution.
- Interaction: Allow time for the dye molecules to adsorb onto the surface of the SWCNTs.
- Separation: Separate the SWCNTs (now with adsorbed dye) from the solution, resulting in the removal of the residual dye.



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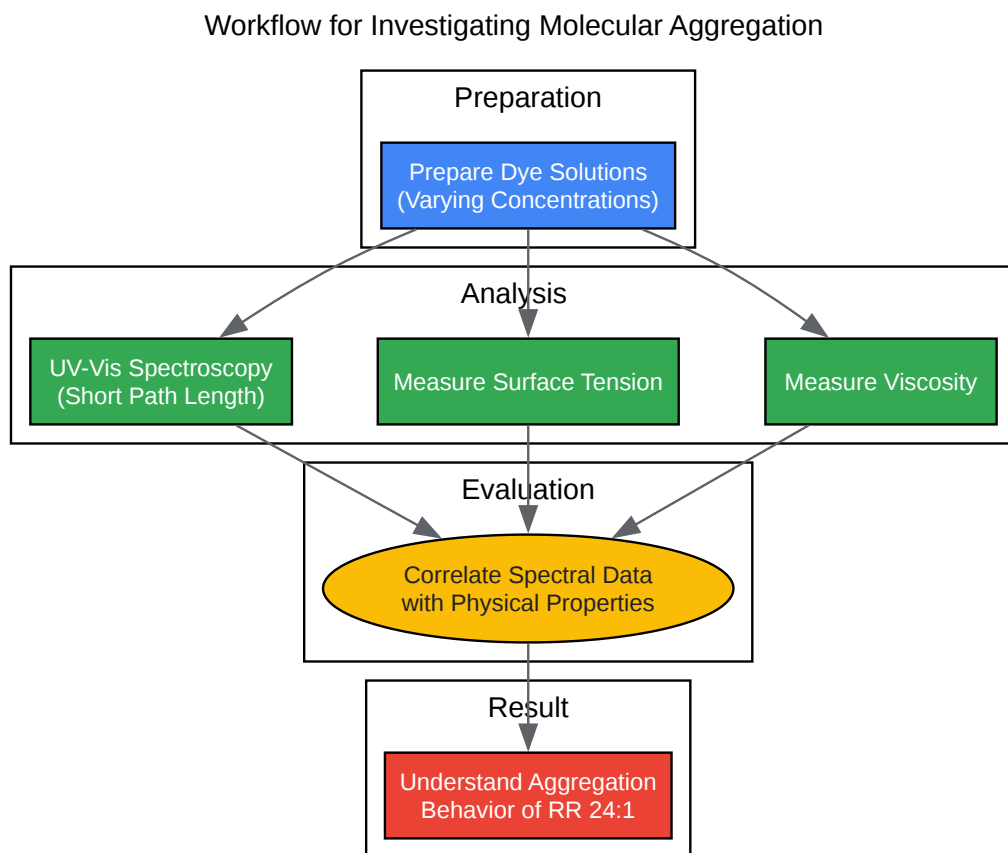
Caption: Adsorption of **Reactive Red 24:1** onto SWCNTs.

Investigation of Molecular Aggregation

The aggregation behavior of **Reactive Red 24:1** in high-concentration aqueous solutions can be studied to understand its impact on solution properties like surface tension and viscosity.[\[6\]](#)

Protocol:

- **Sample Preparation:** Prepare a series of desalted **Reactive Red 24:1** solutions in ultra-pure water at varying high concentrations (e.g., 1 mmol/L to 100 mmol/L).[\[6\]](#)
- **UV-Vis Spectroscopy:** Measure the UV-Vis absorption spectra for each concentration. Use cuvettes with short path lengths to ensure absorbance values are within the detection limit.[\[6\]](#)
- **Analysis:** Analyze the spectral shifts to investigate the formation of molecular aggregates. For **Reactive Red 24:1**, two main peaks are observed at 512 nm and 536 nm, with the longer wavelength peak decreasing slightly as concentration increases, indicating relatively weaker aggregation compared to other dyes.[\[6\]](#)
- **Property Measurement:** Measure the surface tension and viscosity of the solutions to correlate with the observed aggregation behavior.[\[6\]](#)



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Caption: Workflow for Investigating Molecular Aggregation.

Applications

C.I. **Reactive Red 24:1** is primarily used as a textile dye for cellulosic fibers.[7] Its reactive nature allows it to form covalent bonds with functional groups on fibers like cotton and viscose, leading to good wash fastness.[7][8]

Beyond textiles, reactive dyes serve as important tools in biological research.[4][9] While specific pathways involving **Reactive Red 24:1** are not detailed in the literature, its properties

make it potentially useful for:

- Observing and analyzing cellular structures.[9]
- Tracking biomolecules.[9]
- Use as a fluorescent dye or chemical stain in analytical chemistry.[5][9]

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